

# Discovery and history of 2-Methoxy-4-vinylphenol

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## Compound of Interest

Compound Name: 2-Methoxy-4-vinylphenol

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An In-depth Technical Guide to **2-Methoxy-4-vinylphenol**: Discovery, History, and Core Technical Data

## Executive Summary

**2-Methoxy-4-vinylphenol** (MVP), also known as 4-vinylguaiacol, is a naturally occurring aromatic compound of significant interest to the flavor, fragrance, pharmaceutical, and polymer industries. Initially identified as a key contributor to the characteristic aromas of various foods and beverages, its origins are primarily traced to the microbial decarboxylation of ferulic acid, a common constituent of plant cell walls. This technical guide provides a comprehensive overview of the discovery and history of MVP, its natural occurrence and biosynthesis, established methods for its chemical synthesis, and its key physicochemical and biological properties. Detailed experimental protocols and structured data tables are presented to support researchers, scientists, and drug development professionals in their work with this versatile molecule.

## Introduction

**2-Methoxy-4-vinylphenol** (C<sub>9</sub>H<sub>10</sub>O<sub>2</sub>) is a substituted phenol that imparts spicy, clove-like, and sometimes smoky or medicinal aromas.[1] Its presence is a defining characteristic in many fermented products, including certain beers, wines, and soy sauce.[2][3] Beyond its role as a flavor and fragrance compound, MVP has garnered attention for its diverse biological activities and its potential as a bio-based monomer for polymer synthesis.[4][5] This guide delves into the core technical aspects of MVP, from its historical identification to its modern applications.

## Discovery and History

The definitive first synthesis or isolation of **2-methoxy-4-vinylphenol** is not clearly documented in a single seminal publication. Its history is intrinsically linked to the study of natural products and the chemical investigation of flavors and aromas that began in the 19th and early 20th centuries. The parent compound, guaiacol, was first isolated in 1826 from wood creosote.[6] The discovery of MVP likely emerged from the analytical characterization of essential oils and fermented beverages where it is naturally present.

The scientific understanding of MVP's origin significantly advanced with the study of ferulic acid metabolism in microorganisms. It was observed that certain yeasts and bacteria could transform ferulic acid, a widespread phenolic acid in plants, into 4-vinylguaiacol.[1][2] This discovery was pivotal in explaining the characteristic clove-like flavor of German-style wheat beers, which is produced by specific strains of *Saccharomyces cerevisiae*. [1]

The development of modern analytical techniques, such as gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography (HPLC), in the mid-20th century, was instrumental in definitively identifying and quantifying MVP in a wide array of natural sources.[7] This solidified its importance in food chemistry and paved the way for more targeted research into its synthesis and properties. While early chemical syntheses of related vinylphenols were explored, the efficient and specific synthesis of MVP has been a more recent focus, largely driven by the demand for nature-identical flavor compounds and bio-based chemical feedstocks.[8][9]

## Natural Occurrence and Biosynthesis

**2-Methoxy-4-vinylphenol** is found in a variety of natural sources, often as a product of microbial activity. It is a well-known constituent of:

- **Fermented Beverages:** Notably present in German-style wheat beers (Weissbier), some Belgian ales, and certain wines, where it is produced by yeast.[1][3]
- **Foods:** It contributes to the aroma of buckwheat, roasted coffee, and some soy sauces.[2]
- **Essential Oils:** Found in the essential oils of plants such as clove, nutmeg, and cinnamon, though often in smaller quantities compared to other aromatic compounds.[6]

The primary biosynthetic pathway for MVP in microorganisms is the enzymatic decarboxylation of ferulic acid. This process is catalyzed by the enzyme ferulic acid decarboxylase (FDC).[10]

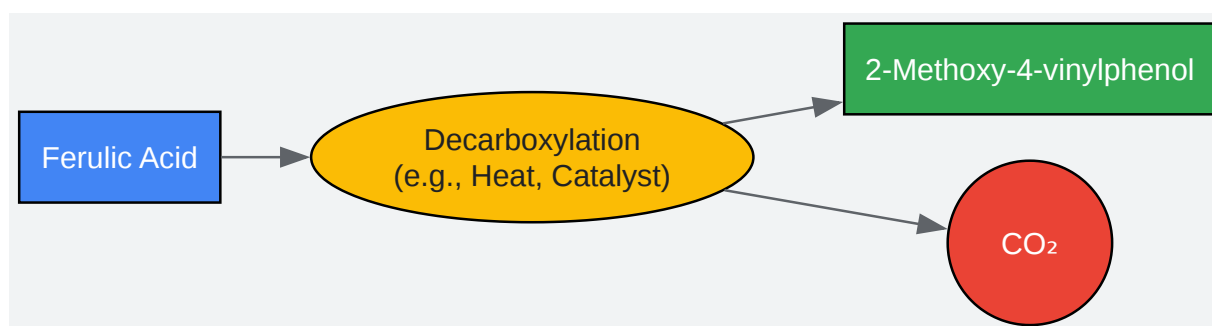
Caption: Biosynthesis of **2-Methoxy-4-vinylphenol** from Ferulic Acid.

## Chemical Synthesis

Several chemical synthesis routes for **2-methoxy-4-vinylphenol** have been developed. A common laboratory-scale synthesis involves the decarboxylation of ferulic acid. Other methods start from more readily available precursors like vanillin.

### Synthesis from Ferulic Acid

The thermal or catalyzed decarboxylation of ferulic acid is a straightforward method for producing MVP.[9]



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Caption: Chemical Synthesis of **2-Methoxy-4-vinylphenol** from Ferulic Acid.

### Synthesis from Vanillin

MVP can also be synthesized from vanillin through a Knoevenagel condensation with malonic acid, followed by decarboxylation.[8]

## Physicochemical Properties

A summary of the key physicochemical properties of **2-methoxy-4-vinylphenol** is provided in the table below.

Property	Value
Chemical Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>
Molar Mass	150.17 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Spicy, clove-like, smoky, medicinal
Boiling Point	269.35 °C
Flash Point	113 °C
CAS Number	7786-61-0
Solubility	Sparsely soluble in water; soluble in ethanol and oils

## Analytical Characterization

The identification and quantification of **2-methoxy-4-vinylphenol** are typically performed using chromatographic and spectroscopic methods.

Technique	Typical Observations
Gas Chromatography (GC)	Retention time is dependent on the column and temperature program.
Mass Spectrometry (MS)	Molecular ion peak at m/z 150. Key fragment ions at m/z 135, 107, and 77.
<sup>1</sup> H-NMR (Proton NMR)	Signals corresponding to the vinyl protons ( $\delta$ ~5.1-6.7 ppm), aromatic protons ( $\delta$ ~6.8-7.0 ppm), methoxy protons ( $\delta$ ~3.9 ppm), and the phenolic proton (variable, often around 5.6 ppm).[7]
<sup>13</sup> C-NMR (Carbon NMR)	Signals for the vinyl carbons, aromatic carbons (including those bonded to oxygen), and the methoxy carbon.
Infrared (IR) Spectroscopy	Characteristic absorptions for the O-H stretch (broad, ~3400 cm <sup>-1</sup> ), C-H stretches (aromatic and vinyl), C=C stretches (aromatic and vinyl), and C-O stretches.
Ultraviolet (UV) Spectroscopy	Absorption maxima around 212 and 266 nm.

## Experimental Protocols

### Laboratory Synthesis of 2-Methoxy-4-vinylphenol from Ferulic Acid

Objective: To synthesize **2-methoxy-4-vinylphenol** via the thermal decarboxylation of ferulic acid.

Materials:

- trans-Ferulic acid
- N,N-Dimethylformamide (DMF)
- Dichloromethane

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel, rotary evaporator

Procedure:

- Dissolve ferulic acid in DMF in a round-bottom flask.
- Heat the solution to reflux under a nitrogen atmosphere for several hours.[\[9\]](#)
- Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into water and extract with dichloromethane.
- Wash the organic layer with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel.

## Extraction and Identification from a Natural Source (e.g., Wheat Beer)

Objective: To extract and identify **2-methoxy-4-vinylphenol** from a commercial wheat beer.

Materials:

- Wheat beer
- Dichloromethane or diethyl ether
- Anhydrous sodium sulfate
- Gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- Degas the beer by stirring or sonication.
- Perform a liquid-liquid extraction of the beer with dichloromethane or diethyl ether.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Carefully concentrate the extract to a small volume.
- Analyze the extract by GC-MS.
- Identify **2-methoxy-4-vinylphenol** by comparing its retention time and mass spectrum with that of an authentic standard.

## Biological Activities and Applications

**2-Methoxy-4-vinylphenol** exhibits a range of biological activities and has several industrial applications.

Caption: Applications of **2-Methoxy-4-vinylphenol**.

- Flavor and Fragrance: Widely used as a flavoring agent in foods and beverages and as a fragrance component in perfumes and cosmetics.[\[1\]](#)[\[2\]](#)
- Pharmaceuticals: It has been investigated for its anti-inflammatory, antioxidant, and anticancer properties.[\[11\]](#)
- Polymer Chemistry: MVP is a promising bio-based monomer for the synthesis of specialty polymers.[\[4\]](#)[\[5\]](#)
- Agrochemicals: It acts as a semiochemical (pheromone) for certain insects, such as the red palm weevil.[\[2\]](#)

## Conclusion

**2-Methoxy-4-vinylphenol** is a molecule with a rich history rooted in the study of natural products and flavors. While its initial discovery is not pinpointed to a single event, its

importance has grown with our ability to detect, synthesize, and characterize it. Today, it stands as a significant compound at the intersection of food science, biotechnology, and green chemistry. This guide has provided a foundational understanding of its discovery, synthesis, and key technical data to aid in its further study and application.

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